

2-(Methylthio)-4-(tributylstannyl)thiazole NMR data interpretation

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Compound of Interest

Compound Name: 2-(Methylthio)-4-(tributylstannyl)thiazole

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An In-Depth Technical Guide to the NMR Data Interpretation of **2-(Methylthio)-4-(tributylstannyl)thiazole**

Abstract

This technical guide provides a comprehensive analysis and interpretation of the Nuclear Magnetic Resonance (NMR) data for the organometallic reagent **2-(Methylthio)-4-(tributylstannyl)thiazole**. Designed for researchers in synthetic chemistry and drug development, this document offers a detailed examination of the ^1H , ^{13}C , and ^{119}Sn NMR spectra. By synthesizing data from analogous structures and foundational principles of NMR spectroscopy, this guide explains the causal relationships between the molecule's structure and its spectral features. It includes detailed, field-proven protocols for sample preparation and data acquisition, ensuring trustworthy and reproducible results. All theoretical claims are substantiated with citations to authoritative sources, providing a self-validating framework for the confident characterization of this and similar organotin compounds.

Introduction: The Structural Significance of Stannylthiazoles

Thiazole rings are privileged structures in medicinal chemistry and material science. Their functionalization is key to developing novel compounds with tailored properties. Organotin reagents, such as **2-(Methylthio)-4-(tributylstannyl)thiazole**, are versatile intermediates, particularly in Stille cross-coupling reactions, allowing for the introduction of the thiazole scaffold into complex molecules.

The precise structural verification of these reagents is paramount to ensure the success of subsequent synthetic steps. NMR spectroscopy is the most powerful tool for this purpose, providing unambiguous confirmation of the covalent structure, substitution pattern, and purity. The presence of NMR-active tin isotopes (^{117}Sn and ^{119}Sn) offers a unique diagnostic handle through spin-spin coupling, yielding satellite peaks that are definitive proof of the tin-carbon bond. This guide will deconstruct the NMR spectra of the title compound, providing the necessary framework for its unequivocal identification.

Molecular Structure and Predicted NMR-Active Nuclei

The core of our analysis focuses on the key NMR-active nuclei: ^1H , ^{13}C , and ^{119}Sn . The structure below highlights the specific atoms and their expected spectral features.

Caption: Molecular structure of **2-(Methylthio)-4-(tributylstannyl)thiazole** with key NMR assignments highlighted.

Analysis of the ^1H NMR Spectrum

The ^1H NMR spectrum provides the most immediate information regarding the compound's structure and purity. The chemical shift (δ) of a proton is highly sensitive to its local electronic environment.^{[1][2]}

Causality Behind Predicted Shifts:

- Thiazole Proton (H-5): In the parent compound, 2-(methylthio)thiazole, the H-4 and H-5 protons appear at δ 7.70 and δ 7.41, respectively.^[3] The tributylstannyl group at the 4-

position will exert a significant electronic influence. The tin atom is more electropositive than carbon, leading to a slight shielding effect on the adjacent ring system. Therefore, the signal for the single thiazole proton, H-5, is predicted to appear slightly upfield compared to its position in an unsubstituted thiazole, likely in the range of δ 7.1-7.3 ppm. This signal will appear as a singlet.

- **Methylthio Protons (S-CH₃):** The methylthio group is an electron-donating group. Its protons are relatively shielded and typically appear as a sharp singlet. Based on the parent compound's value of δ 2.67, a similar chemical shift is expected here, around δ 2.6-2.7 ppm. [3]
- **Tributylstannyl Protons (-Sn(CH₂CH₂CH₂CH₃)₃):** The protons on the butyl chains exhibit characteristic patterns. The α -methylene protons (Sn-CH₂) are the most deshielded due to their proximity to the tin atom and will appear as a triplet around δ 1.0-1.2 ppm. The internal methylene groups (Sn-CH₂-CH₂-CH₂-) will result in overlapping multiplets in the δ 1.2-1.6 ppm range. The terminal methyl group (-CH₃) will be the most shielded, appearing as a triplet around δ 0.9 ppm.
- **¹¹⁹Sn Satellites:** A key confirmatory feature is the presence of "satellite" peaks flanking the signals of protons coupled to tin. [4] The most prominent satellites will be observed for the α -methylene protons (Sn-CH₂). The coupling constant, $^2J(^{119}\text{Sn}-^1\text{H})$, is typically in the range of 50-60 Hz. [5] These satellites are direct evidence of the tributylstannyl group's presence.

Table 1: Predicted ¹H NMR Data (500 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~7.20	s	-	1H, Thiazole H-5
~2.65	s	-	3H, S-CH ₃
~1.55	m	-	6H, Sn-(CH ₂) ₂ -CH ₂ -CH ₃
~1.35	m	-	6H, Sn-CH ₂ -CH ₂ -CH ₂ -CH ₃
~1.10	t	~7.5	6H, Sn-CH ₂ -(CH ₂) ₂ -CH ₃
		$^2J(^{119}\text{Sn}-^1\text{H}) \approx 55 \text{ Hz}$	(with ^{119}Sn Satellites)

| ~0.90 | t | ~7.3 | 9H, Sn-(CH₂)₃-CH₃ |

Analysis of the ^{13}C NMR Spectrum

The ^{13}C NMR spectrum reveals the carbon skeleton of the molecule. Chemical shifts are spread over a much wider range than in ^1H NMR, typically preventing signal overlap.[\[6\]](#)

Causality Behind Predicted Shifts:

- Thiazole Carbons (C2, C4, C5):
 - C2: This carbon is bonded to two heteroatoms (N and S) and the exocyclic sulfur, making it highly deshielded. Its chemical shift is predicted to be in the δ 165-170 ppm range.
 - C4: The direct attachment to the tin atom significantly influences this carbon's chemical shift. It is expected to be deshielded and appear around δ 145-150 ppm. Crucially, this signal will exhibit a large one-bond coupling to tin, $^1J(^{119}\text{Sn}-^{13}\text{C})$, on the order of 400-500 Hz.
 - C5: This carbon, bonded to hydrogen, will be the most shielded of the ring carbons, predicted to be in the range of δ 125-130 ppm.

- Methylthio Carbon (S-CH₃): This is a typical sp³ carbon attached to sulfur and is expected around δ 15-20 ppm.
- Tributylstannyl Carbons: The chemical shifts of the butyl carbons are highly predictable. The carbon directly bonded to tin (C α) is the most deshielded of the butyl chain, appearing around δ 10-15 ppm. The subsequent carbons (C β , C γ , C δ) show a characteristic pattern, typically around δ 29 ppm, δ 27 ppm, and δ 14 ppm, respectively. The C α , C β , and C γ signals will also show coupling to tin with decreasing magnitude.

Table 2: Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Coupling to ¹¹⁹ Sn (J, Hz)	Assignment
~168.0	-	Thiazole C2
~148.0	¹ J $\approx$ 450	Thiazole C4
~128.0	² J $\approx$ 40	Thiazole C5
~29.1	² J $\approx$ 20	Sn-CH ₂ -CH ₂ -CH ₂ -CH ₃
~27.3	³ J $\approx$ 60	Sn-(CH ₂) ₂ -CH ₂ -CH ₃
~16.0	-	S-CH ₃
~13.7	-	Sn-(CH ₂) ₃ -CH ₃

| ~11.5 | ¹J $\approx$ 350 | Sn-CH₂-(CH₂)₂-CH₃ |

Analysis of the ¹¹⁹Sn NMR Spectrum

¹¹⁹Sn NMR is a highly diagnostic technique for organotin compounds, with a very wide chemical shift range that is sensitive to the coordination number and electronic environment of the tin atom.^[5]

Causality Behind Predicted Shift: For tetracoordinate, neutral tributylstannyl groups attached to an sp² carbon of a heterocyclic ring, the ¹¹⁹Sn chemical shift typically falls in a well-defined upfield region relative to the standard reference, tetramethyltin (SnMe₄). The electronic nature of the thiazole ring, modified by the methylthio group, will place the resonance in the range of δ

-10 to +20 ppm. The observation of a single resonance in this region confirms the presence of a single tin environment in the molecule.

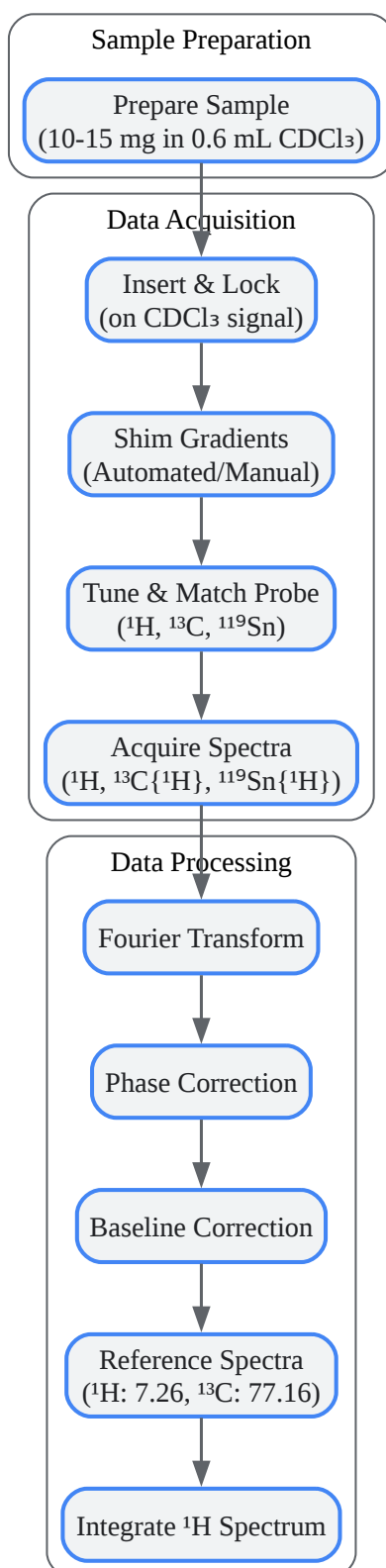
Experimental Protocols

Trustworthy data begins with meticulous experimental practice. The following protocols are designed to yield high-quality, reproducible NMR spectra.

A. Sample Preparation Protocol

- Material: 10-15 mg of **2-(Methylthio)-4-(tributylstannyl)thiazole**.
- Solvent: 0.6 mL of deuterated chloroform (CDCl_3). Ensure the solvent is from a fresh, sealed ampoule to minimize moisture.
- Standard: CDCl_3 contains residual CHCl_3 (δ 7.26 ppm) which serves as a reliable internal reference for the ^1H spectrum. The ^{13}C signal of CDCl_3 (δ 77.16 ppm) is used for referencing the ^{13}C spectrum. Tetramethylsilane (TMS) can be added as an internal standard (0 ppm) if absolute referencing is required.
- Procedure: a. Weigh the sample directly into a clean, dry vial. b. Add the deuterated solvent using a calibrated pipette. c. Vigorously mix the sample until fully dissolved. d. Transfer the solution into a clean, 5 mm NMR tube. e. Ensure the sample height in the tube is at least 4 cm (approx. 0.5-0.6 mL) to guarantee proper shimming.

B. NMR Data Acquisition Workflow

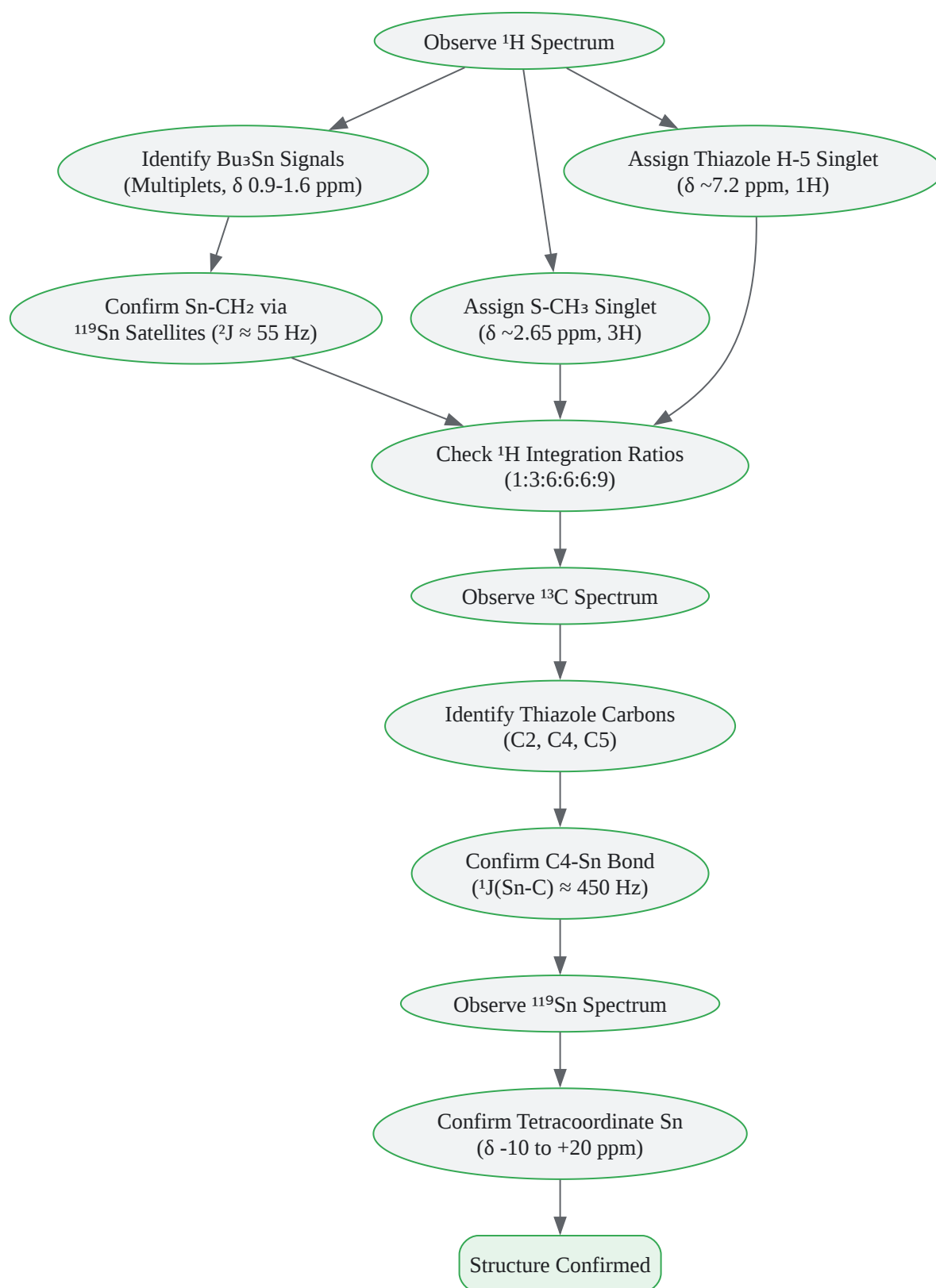


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Caption: Standard workflow for NMR sample preparation, data acquisition, and processing.

Logical Framework for Spectral Interpretation

A systematic approach is essential for accurate spectral interpretation. The following diagram outlines the logical steps from initial observation to final structural confirmation.



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Caption: Logical decision tree for the interpretation and confirmation of the target structure.

Conclusion

The structural elucidation of **2-(Methylthio)-4-(tributylstannyl)thiazole** by NMR spectroscopy is a clear and systematic process. By leveraging the distinct chemical shifts of the thiazole, methylthio, and tributylstannyl moieties, a complete assignment is achievable. The definitive confirmation rests on observing the characteristic tin-proton and tin-carbon coupling constants, which serve as an irrefutable signature of the stannylated structure. The protocols and interpretive framework provided in this guide offer a robust methodology for researchers to confidently characterize this valuable synthetic intermediate, ensuring the integrity of their downstream applications.

References

- Scribd. (n.d.). Organotin Chemistry Experiments. Retrieved from [\[Link\]](#)^[4]
- PubChem. (n.d.). 2-(Methylthio)benzothiazole. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2016). Supporting Information for: Solvent- and catalyst-free, quantitative protection of hydroxyl, thiol, carboxylic acid, amide and heterocyclic N–H bonds. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2016). Solvent- and catalyst-free, quantitative protection of hydroxyl, thiol, carboxylic acid, amide and heterocyclic. Retrieved from [\[Link\]](#)
- Sharma, V. P. (2004). ¹³C-NMR Studies of Some Heterocyclically Substituted Chromones. Asian Journal of Chemistry, 16(3-4), 1471-1476. Retrieved from [\[Link\]](#)
- PubMed. (2019). Synthesis, characterization and analgesic studies of novel thiazole derivatives of 4-piperidone. Retrieved from [\[Link\]](#)
- Dondoni, A., et al. (1986). Synthesis of Stannylthiazoles and Mixed Stannylsilylthiazoles and Their Use for a Convenient Preparation of Mono- and Bis-halothiazoles. Synthesis, 1986(09), 757-758. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). ChemInform Abstract: Synthesis and Characterization of New 4-Hydroxy-1,3-thiazoles. Retrieved from [\[Link\]](#)

- Chemistry LibreTexts. (2024). 13.3: Chemical Shifts in ^1H NMR Spectroscopy. Retrieved from [\[Link\]](#)^[1]
- IMSERC. (n.d.). NMR Periodic Table: Tin NMR. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024). 13.10: Characteristics of ^{13}C NMR Spectroscopy. Retrieved from [\[Link\]](#)^[6]
- PubMed Central (PMC). (n.d.). Novel 4-Thiazolidinone Derivatives as Anti-Infective Agents: Synthesis, Characterization, and Antimicrobial Evaluation. Retrieved from [\[Link\]](#)
- University of Ottawa. (n.d.). (Sn) Tin NMR. Retrieved from [\[Link\]](#)^[5]
- ResearchGate. (n.d.). Experimental ^1H NMR spectrum of.... Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis and characterization of 4,4-dimethyl-3-isoxazolidinone derivatives. Retrieved from [\[Link\]](#)
- Wiley Online Library. (2011). ChemInform Abstract: Synthesis and Characterization of New 4-Hydroxy-1,3-thiazoles. Retrieved from [\[Link\]](#)
- Compound Interest. (2015). A Guide to ^{13}C NMR Chemical Shift Values. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2025). This journal is © The Royal Society of Chemistry 2025. Retrieved from [\[Link\]](#)
- Oregon State University. (n.d.). ^1H NMR Chemical Shifts. Retrieved from [\[Link\]](#)^[2]
- University College London. (n.d.). Sample Preparation. Retrieved from [\[Link\]](#)

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Sources

- [1. sigmaaldrich.com \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [2. 2-\(METHYLTHIO\)THIAZOLE\(5053-24-7\) 1H NMR spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- [3. 2-\(Methylthio\)benzothiazole | C8H7NS2 | CID 11989 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. Novel 4-Thiazolidinone Derivatives as Anti-Infective Agents: Synthesis, Characterization, and Antimicrobial Evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [5. 4-Bromo-2-\(tributylstannyl\)thiazole 173978-98-8 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [6. alfa-chemistry.com \[alfa-chemistry.com\]](https://alfa-chemistry.com)
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